

# Molecular weight and formula of [2,2'-Bipyridine]-5-carboxylic acid

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## Compound of Interest

Compound Name: **[2,2'-Bipyridine]-5-carboxylic acid**

Cat. No.: **B159150**

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## An In-depth Technical Guide on [2,2'-Bipyridine]-5-carboxylic acid

This guide provides essential information on **[2,2'-Bipyridine]-5-carboxylic acid**, a heterocyclic compound of significant interest to researchers and professionals in drug development and materials science.

## Core Molecular Data

**[2,2'-Bipyridine]-5-carboxylic acid** is a derivative of bipyridine, functionalized with a carboxylic acid group. This modification allows for its use as a ligand in the synthesis of metal complexes and metal-organic frameworks (MOFs).

## Physicochemical Properties

The fundamental molecular properties of **[2,2'-Bipyridine]-5-carboxylic acid** are summarized in the table below. These values are crucial for stoichiometric calculations in experimental synthesis and for analytical characterization.

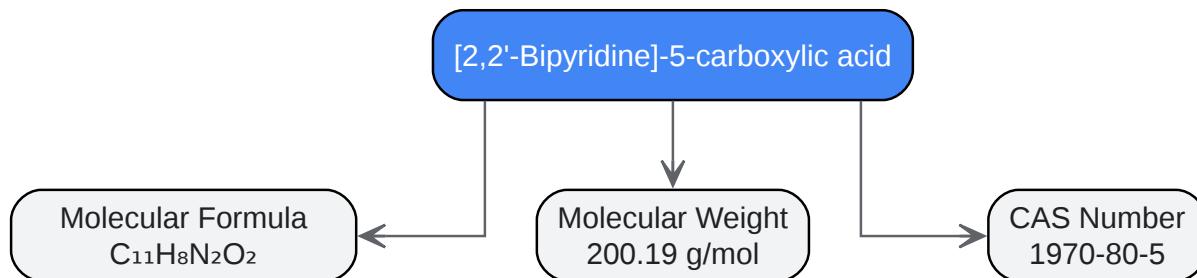
Property	Value	Citations
Molecular Formula	$C_{11}H_8N_2O_2$	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	200.19 g/mol	<a href="#">[1]</a>
Alternate Names	6-(Pyridin-2-yl)nicotinic acid	<a href="#">[2]</a>
CAS Number	1970-80-5	<a href="#">[2]</a> <a href="#">[3]</a>

## Experimental Protocols

Detailed experimental protocols involving **[2,2'-Bipyridine]-5-carboxylic acid** are highly specific to the intended application. For instance, in the synthesis of a metal-organic framework, a typical protocol would involve the dissolution of the acid in a suitable solvent, followed by the addition of a metal salt under controlled temperature and pH conditions. The resulting crystalline product would then be isolated, washed, and dried. For specific, validated protocols, researchers should consult peer-reviewed literature relevant to their field of inquiry.

## Visualizing Molecular Information

To provide a clear, hierarchical representation of the key molecular data for **[2,2'-Bipyridine]-5-carboxylic acid**, the following diagram has been generated.



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Caption: Core molecular data for **[2,2'-Bipyridine]-5-carboxylic acid**.

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## References

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